

3-hydroxy-3-methylcyclobutanecarbonitrile

IUPAC name and synonyms

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Compound of Interest

Compound Name: 3-Hydroxy-3-methylcyclobutanecarbonitrile

Cat. No.: B1340152

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An In-depth Technical Guide on 3-hydroxy-3-methylcyclobutanecarbonitrile

This technical guide provides a comprehensive overview of **3-hydroxy-3-methylcyclobutanecarbonitrile**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, and outlines a general workflow for its characterization, addressing the current gaps in experimental and biological data.

IUPAC Name and Synonyms

The standardized IUPAC name for this compound is 3-hydroxy-3-methylcyclobutane-1-carbonitrile[1]. It is also known by several synonyms and identifiers, which are crucial for database searches and procurement.

- Common Name: **3-hydroxy-3-methylcyclobutanecarbonitrile**[1]
- CAS Number: 4844-51-3[1]
- Depositor-Supplied Synonyms: DTXSID30476153, RefChem:279829, DTXCID00426963[1]

Data Presentation: Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **3-hydroxy-3-methylcyclobutanecarbonitrile**. These properties are essential for understanding its behavior

in various chemical and biological systems.

Property	Value
Molecular Formula	C ₆ H ₉ NO[1]
Molecular Weight	111.14 g/mol [1]
Exact Mass	111.068413911 Da[1]
Topological Polar Surface Area	44 Å²[1]
Heavy Atom Count	8[2]
Complexity	138[1]
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2[1]

Experimental Protocols

A thorough review of the scientific literature and chemical databases did not yield detailed experimental protocols for the synthesis of **3-hydroxy-3-methylcyclobutanecarbonitrile**. While a synthesis route from a precursor with CAS number 15760-35-7 has been suggested, specific reaction conditions, workup procedures, and purification methods are not publicly available.

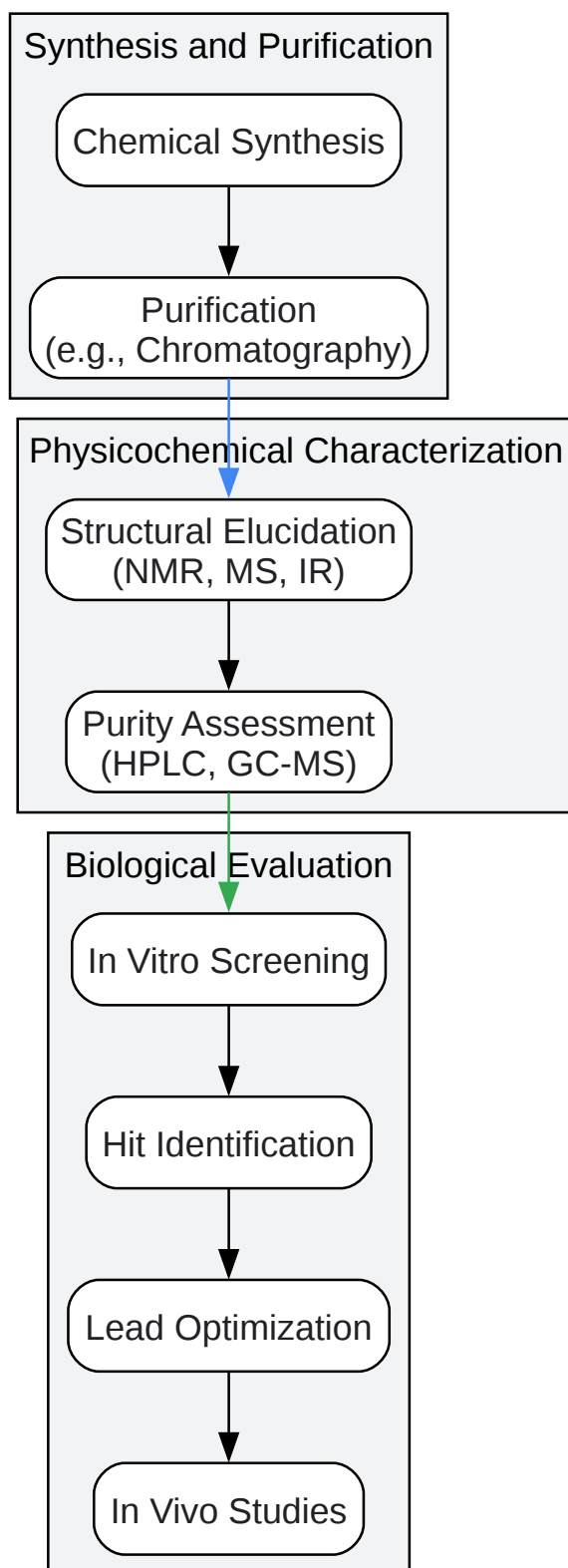
For the structurally related but distinct compound, 3-hydroxy-3-methylbutyronitrile, a patented synthetic process involves the reaction of isobutylene oxide with cyanide, followed by enzymatic hydrolysis[3]. This suggests that a potential synthetic strategy for the target compound could involve the nucleophilic opening of a suitable cyclobutane epoxide, though this would require substantial methodological development.

Biological Activity and Signaling Pathways

Currently, there is no published data on the biological activity or mechanism of action of **3-hydroxy-3-methylcyclobutanecarbonitrile**. Its biological effects and potential involvement in signaling pathways remain to be investigated.

Mandatory Visualization: General Workflow for Novel Compound Characterization

Given the absence of specific experimental data for **3-hydroxy-3-methylcyclobutanecarbonitrile**, the following diagram illustrates a generalized workflow for the synthesis, purification, and characterization of a novel chemical compound. This logical framework is fundamental for researchers aiming to investigate new chemical entities.



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Caption: A logical workflow for the characterization of a novel chemical compound.

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References

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